

Comparative analysis of Schizozygine vs. strempeliopine synthetic routes

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Compound of Interest

Compound Name: Schizozygine

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A Comparative Analysis of Synthetic Routes to **Schizozygine** and Strempeliopine

The intricate molecular architectures of the monoterpene indole alkaloids **schizozygine** and strempeliopine have captivated synthetic chemists, leading to the development of numerous innovative synthetic strategies. This guide provides a comparative analysis of the prominent total syntheses of these two challenging targets, offering a valuable resource for researchers in natural product synthesis and drug development. While the total synthesis of strempeliopine has been accomplished through various approaches, the first total synthesis of **schizozygine** was only recently reported, highlighting its greater synthetic challenge.^{[1][2]}

Synthetic Strategies for Schizozygine

The first asymmetric total syntheses of (+)-**schizozygine**, along with related alkaloids, were reported by the group of Zhang in 2021.^[2] Their approach established a foundation for accessing the complex hexacyclic core of the schizozygane family.

A later report by Romiti and coworkers in 2025 described an 18-step synthesis of **schizozygine**.^[3] Although longer than the initial route, this synthesis is noted for its comparable efficiency and versatility, making it suitable for the preparation of unnatural analogues.^[3]

Synthetic Strategies for Strempeliopine

Multiple research groups have successfully completed the total synthesis of strempeliopine, employing a variety of strategic disconnections.

Divergent Synthesis: One notable strategy involves a divergent approach from a late-stage intermediate, which can be converted to both (+)-vallesamidine and (+)-14,15-dehydrostrempeliopine, a direct precursor to strempeliopine.^{[1][4][5][6][7]} This strategy showcases the efficient construction of the core ring system.

Palladium-Catalyzed Asymmetric Allylic Alkylation: A concise and enantioselective total synthesis of (–)-strempeliopine was developed featuring a palladium-catalyzed decarboxylative asymmetric allylic alkylation to establish the crucial C20 stereocenter.^{[8][9]} This 13-step synthesis from commercially available piperidin-2-one is highlighted by its practicality and high degree of stereochemical control.^[9]

Radical Cyclization: A powerful samarium(II) iodide (SmI₂)-mediated dearomative transannular radical cyclization serves as the key step in another total synthesis of (–)-strempeliopine.^{[10][11][12]} This approach forges the strategic C19-C2 bond and constructs the quaternary center.

Convergent Petasis Borono–Mannich Reaction: A convergent approach has also been employed, utilizing a diastereoselective Petasis borono–Mannich reaction to couple two complex fragments, leading to the synthesis of strempeliopidine and its stereoisomers.^[13]

Comparative Data of Synthetic Routes

The following tables summarize the key quantitative data for the different synthetic routes to provide a clear comparison of their efficiency.

Table 1: Comparison of Total Synthesis Routes to Strempeliopine

Key Strategy	Starting Material	Number of Steps	Overall Yield	Enantiomeric Excess	Reference
Divergent Route	Not specified in abstract	~15-23 steps	Not specified	Not specified	[1]
Pd-Catalyzed Decarboxylative AAA	Piperidin-2-one	13 steps	Not specified	Not specified	[9]
SmI2-Mediated Radical Cyclization	Tryptamine	7 steps to intermediate	27% to intermediate	Not specified	[14]
Second Generation van Leusen Reaction	Not specified	13 steps	9.2%	Not specified	[3]

Key Experimental Protocols

Detailed experimental procedures are crucial for the reproducibility and adaptation of synthetic routes. Below are selected key experimental protocols from the discussed syntheses.

Palladium-Catalyzed Decarboxylative Asymmetric Allylic Alkylation for (-)-Strempeliopine Synthesis:

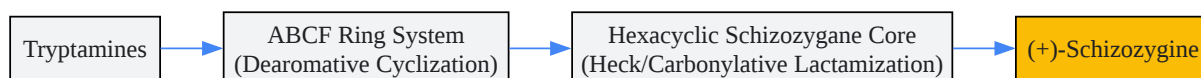
This key step establishes the C20 all-carbon quaternary center with high enantioselectivity. The reaction utilizes a palladium catalyst with a chiral phosphine ligand to control the stereochemical outcome of the allylic alkylation of an N-benzoyl lactam.[8][9]

SmI2-Mediated Dearomative Transannular Radical Cyclization for (-)-Strempeliopine Synthesis:

This powerful transformation constructs the C19-C2 bond and the quaternary center in the core structure of strempeliopine. The reaction is initiated by the single-electron reduction of an in situ generated iminium ion by samarium(II) iodide, which triggers a transannular radical cyclization onto the indole ring.[10][11]

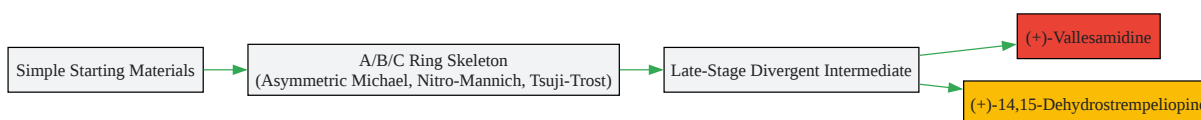
Synthetic Pathway Visualizations

The following diagrams, generated using DOT language, illustrate the logical flow of the key synthetic strategies.



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Caption: Synthetic strategy for (+)-**schizogyne**.



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Caption: Divergent synthesis of strempepiopine precursor.



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Caption: Synthesis of (-)-strempepiopine via Pd-DAAA.



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Caption: Synthesis of (-)-strempepiopine via radical cyclization.

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